

A Comparative Guide to Assessing the Linearity and Range of Vismodegib Assays

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Compound of Interest		
Compound Name:	Vismodegib-d7	
Cat. No.:	B15561657	Get Quote

This guide provides a comprehensive comparison of different analytical methods for the quantification of Vismodegib, with a focus on assay linearity and range. The information is intended for researchers, scientists, and drug development professionals involved in the analysis of this therapeutic agent.

Vismodegib is an inhibitor of the Hedgehog signaling pathway, approved for the treatment of advanced basal cell carcinoma.[1] Accurate and precise quantification of Vismodegib in various matrices is crucial for pharmacokinetic studies, formulation development, and quality control. The linearity and range of an analytical method are critical parameters that define its performance, indicating the concentration interval over which the assay is accurate, precise, and linear.

Comparison of Analytical Methods for Vismodegib Quantification

Several analytical techniques have been employed for the quantification of Vismodegib. The most common methods include Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC), Ultra-Performance Liquid Chromatography (UPLC), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The following table summarizes the linearity and range of various published Vismodegib assays.



Analytical Method	Linearity Range	Correlation Coefficient (R²)	Reference
RP-HPLC	37.5 - 225 μg/mL	0.999	[2]
UPLC	37.5 - 225 μg/mL	0.9992	[3]
RP-HPLC	0.012 - 0.120 mg/mL	0.9998	[4]
HPLC-MS/MS	0.5 - 30 mg/L	> 0.99	
LC-MS/MS (for impurities)	0.03 - 1.50 ppm	> 0.999	

Experimental Protocols RP-HPLC Method for Vismodegib Quantification

This protocol is based on a validated stability-indicating assay for Vismodegib in bulk and pharmaceutical dosage forms.

• Chromatographic Conditions:

Column: ODS C18 (250mm x 4.6mm, 3.6μ)

Mobile Phase: 0.01N KH₂PO₄: Acetonitrile (65:35 v/v)

Flow Rate: 0.8 mL/min

Detection Wavelength: 264 nm

Column Temperature: 30°C

Diluent: Mobile Phase

• Preparation of Linearity Solutions:

Prepare a standard stock solution of Vismodegib.



- From the stock solution, prepare a series of at least six concentrations ranging from 37.5 ppm to 225 ppm.
- Inject each concentration into the HPLC system.
- Plot a graph of the peak area versus the concentration of Vismodegib.
- Determine the slope, y-intercept, and correlation coefficient.

UPLC Method for Vismodegib Quantification

This protocol outlines a method for the estimation of Vismodegib using Ultra Performance Liquid Chromatography.

- Chromatographic Conditions:
 - Column: STD BEH C₁₈ (100 mm x 2.1 mm, 1.8μm)
 - Mobile Phase: Methanol:KH₂PO₄ (50:50 v/v), pH 7.4
 - Flow Rate: 0.3 mL/min
 - Detection Wavelength: 254 nm
 - Column Temperature: 30°C
 - o Diluent: Mobile Phase
- Preparation of Linearity Solutions:
 - Prepare a stock solution of Vismodegib.
 - Prepare linearity solutions by taking 0.25, 0.5, 0.75, 1, 1.25, and 1.5 ml from the stock solution into 10 ml volumetric flasks and diluting with the diluent. This will result in concentrations of 37.5, 75, 112.5, 150, 187.5, and 225 μg/ml.
 - Inject each concentration in duplicate.

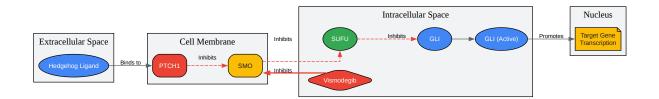


 Perform a regression analysis to obtain the equation of the line and the correlation coefficient.

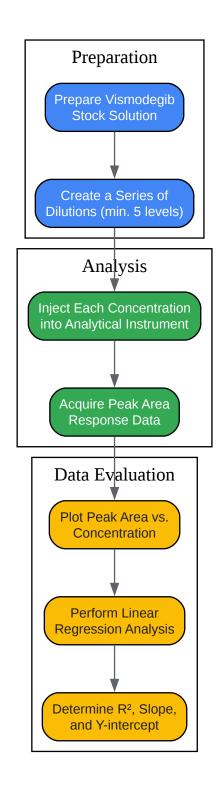
Visualizations Hedgehog Signaling Pathway and Vismodegib's Mechanism of Action

Vismodegib functions by inhibiting the Smoothened (SMO) protein, a key component of the Hedgehog signaling pathway. This pathway is crucial for embryonic development and is abnormally activated in some cancers, such as basal cell carcinoma.









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